

Pigment Yellow 155: Application Notes and Protocols for Plastics and Polymers

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Compound of Interest

Compound Name: *Pigment Yellow 155*

Cat. No.: *B3429796*

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Introduction

Pigment Yellow 155 (C.I. Name: P.Y. 155; CAS No: 68516-73-4) is a high-performance organic pigment belonging to the disazo chemical class.^{[1][2]} It is characterized by its brilliant, greenish-yellow shade, high tinting strength, and excellent fastness properties.^{[3][4][5]} These attributes make it a versatile colorant for a wide range of plastic and polymer applications, offering a durable and cost-effective alternative to pigments containing lead or other heavy metals.^[3] This document provides detailed application notes, quantitative data, and experimental protocols for the utilization of **Pigment Yellow 155** in a research and development setting.

Physicochemical Properties

Pigment Yellow 155 is a disazo compound with the molecular formula $C_{34}H_{32}N_6O_{12}$.^[6] It exhibits excellent resistance to solvents, acids, and alkalis.^{[3][4][5]} Its good rheological properties and dispersibility contribute to its ease of incorporation into various polymer matrices.^[3]

Applications in Plastics and Polymers

Pigment Yellow 155 is widely recommended for coloring a variety of polymers due to its favorable performance characteristics.^{[3][7][8]}

Recommended Applications:

- Polyolefins: Suitable for Low-Density Polyethylene (LDPE), High-Density Polyethylene (HDPE), and Polypropylene (PP).[\[3\]](#)[\[7\]](#)[\[8\]](#) It is particularly well-suited for polypropylene fibers. [\[3\]](#)[\[6\]](#)
- PVC: Recommended for both rigid and plasticized PVC applications.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Engineering Plastics: Can be used in various engineering polymers.[\[3\]](#)[\[7\]](#)
- Rubber: Widely used in the coloration of rubber articles.[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Other Polymers: Also finds application in Polystyrene (PS), Polyoxymethylene (POM), and Polymethyl Methacrylate (PMMA).[\[3\]](#)[\[8\]](#)

Quantitative Performance Data

The performance of **Pigment Yellow 155** in various polymer systems has been quantified across several key parameters. The following tables summarize this data for easy comparison.

Table 1: Heat Stability of **Pigment Yellow 155** in Various Polymers

Polymer	Temperature (°C)	Duration (minutes)	Observation
HDPE	260	5	No significant color change. [4] [5]
Soft PVC	180	-	Stable performance. [4] [5]
General Plastics	230	-	-
Coatings	200	-	-

Table 2: Lightfastness of **Pigment Yellow 155** (Blue Wool Scale, 8=Excellent)

Polymer	Full Shade	Reduced Tint
PVC	8	7-8
HDPE	8	7-8
Coatings	7	-
General Plastics	7-8	7-8

Table 3: Fastness Properties of **Pigment Yellow 155** (Scale 1-5, 5=Excellent)

Property	Rating
Migration Resistance	4-5
Acid Resistance	5
Alkali Resistance	5
Weather Resistance	5

Experimental Protocols

Detailed methodologies for evaluating the performance of **Pigment Yellow 155** in plastics are crucial for reproducible research. The following are standard protocols for key experiments.

Protocol 1: Determination of Heat Stability

Objective: To assess the thermal stability of **Pigment Yellow 155** in a specific polymer.

Materials:

- **Pigment Yellow 155**
- Polymer resin (e.g., HDPE, PVC)
- Two-roll mill or extruder
- Injection molding machine

- Colorimeter or spectrophotometer
- Oven

Procedure:

- **Compounding:** Prepare a masterbatch by dispersing a known concentration of **Pigment Yellow 155** (e.g., 1%) into the polymer resin using a two-roll mill or a twin-screw extruder.
- **Sample Preparation:** Produce color plaques from the masterbatch using an injection molding machine at a standard processing temperature for the specific polymer.
- **Initial Color Measurement:** Measure the initial color coordinates (Lab*) of a control plaque using a colorimeter.
- **Heat Exposure:** Place additional plaques in a preheated oven at various temperatures (e.g., 200°C, 220°C, 240°C, 260°C, 280°C) for a fixed duration (e.g., 5 minutes).
- **Post-Exposure Color Measurement:** After cooling to room temperature, measure the color coordinates of the heat-exposed plaques.
- **Data Analysis:** Calculate the color difference (ΔE^*) between the control and the heat-exposed samples. A significant color change indicates the limit of heat stability.

Protocol 2: Evaluation of Lightfastness

Objective: To determine the resistance of **Pigment Yellow 155** to fading upon exposure to light.

Materials:

- Colored polymer plaques (prepared as in Protocol 1)
- Xenon arc weather-ometer
- Blue Wool Scale standards (ISO 105-B08)
- Grey Scale for assessing color change (ISO 105-A02)

Procedure:

- **Sample Mounting:** Mount the colored polymer plaques and the Blue Wool Scale standards in the xenon arc weather-ometer.
- **Exposure:** Expose the samples to simulated sunlight under controlled conditions of temperature and humidity as per relevant standards (e.g., ASTM G155, ISO 4892-2).
- **Periodic Evaluation:** Periodically inspect the samples and compare the fading of the colored plaque to the fading of the Blue Wool standards.
- **Rating:** The lightfastness rating is the number of the Blue Wool standard that shows a similar degree of fading as the test specimen.

Protocol 3: Assessment of Migration Resistance

Objective: To evaluate the tendency of **Pigment Yellow 155** to migrate from a colored plastic into a material in contact with it.

Materials:

- Colored plasticized PVC sample containing **Pigment Yellow 155**
- White plasticized PVC sheet
- Glass plates
- Weight (e.g., 1 kg)
- Oven

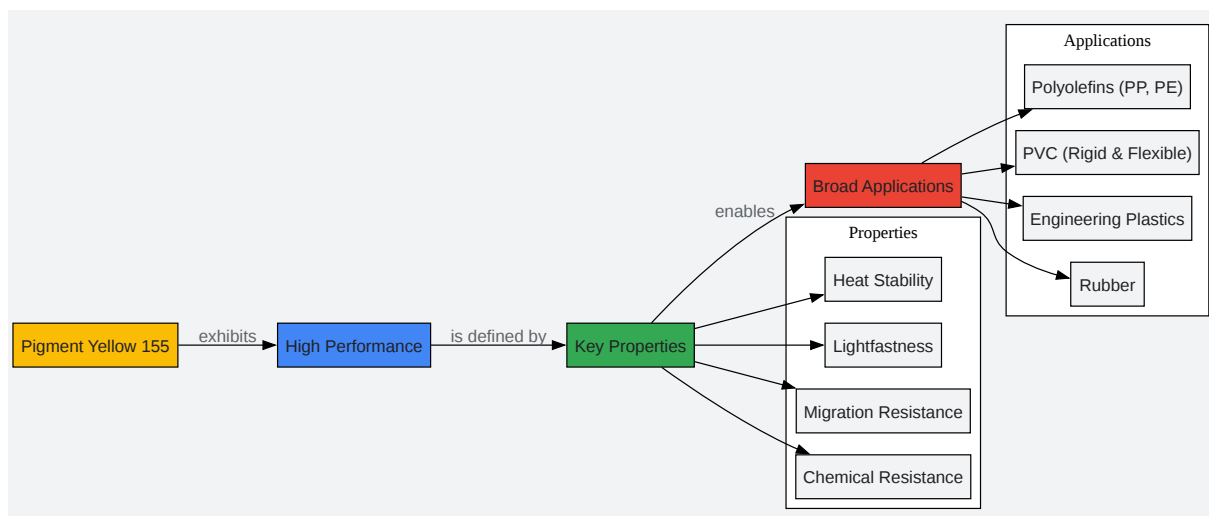
Procedure:

- **Sample Assembly:** Place the colored PVC sample in direct contact with the white PVC sheet. Sandwich this assembly between two glass plates.
- **Application of Pressure and Heat:** Place a weight on top of the glass plates to ensure firm contact and place the entire assembly in an oven at a specified temperature (e.g., 80°C) for a defined period (e.g., 24 hours).

- **Evaluation:** After the specified time, remove the assembly from the oven and allow it to cool. Separate the white PVC sheet from the colored sample.
- **Staining Assessment:** Visually assess the white PVC sheet for any color transfer. The degree of staining is rated using the Grey Scale for assessing staining (ISO 105-A03), where 5 indicates no migration and 1 indicates severe migration.

Visualizations

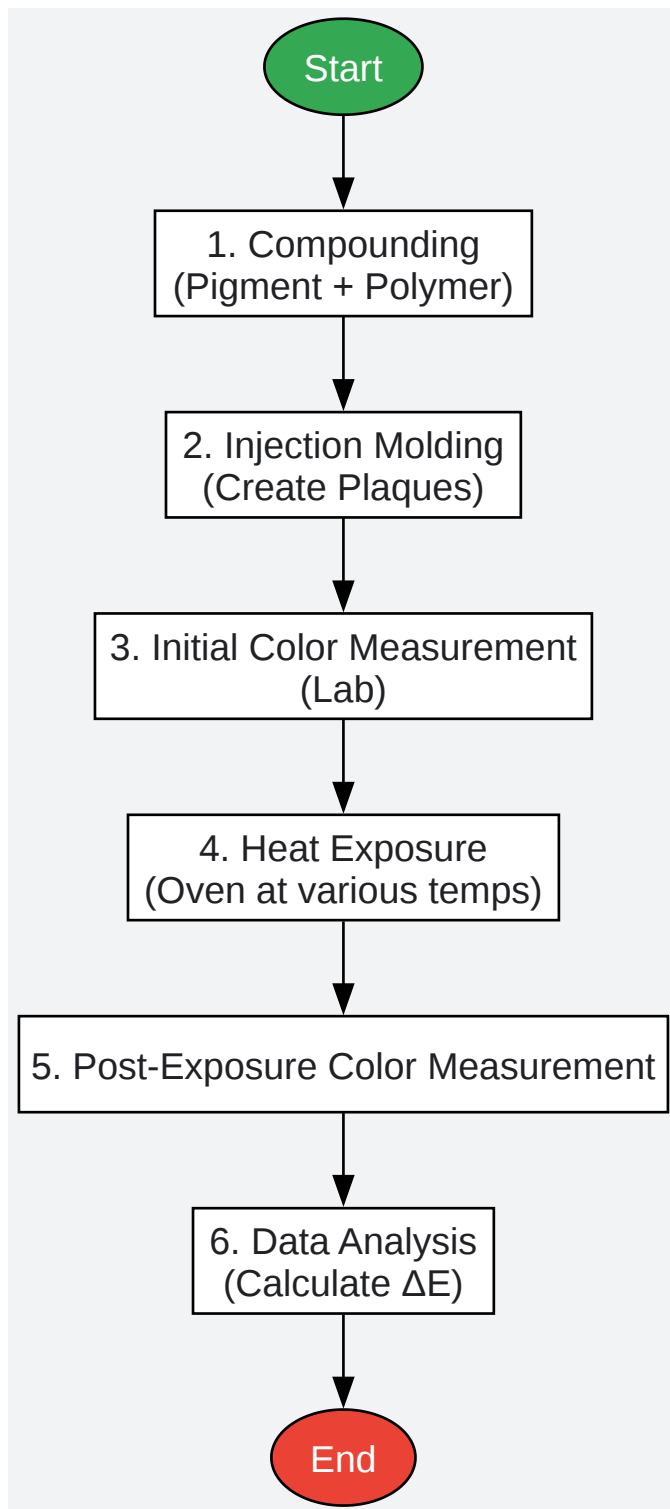
Logical Relationships of Pigment Yellow 155 Properties



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Caption: Key properties and applications of **Pigment Yellow 155**.

Experimental Workflow for Heat Stability Testing



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Caption: Workflow for determining the heat stability of a pigment in a polymer.

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